

An In-depth Technical Guide to the TZ4M PID Controller

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TZ4M

Cat. No.: B12387039

[Get Quote](#)

For researchers, scientists, and drug development professionals requiring precise process control, understanding the functionality of core instrumentation is paramount. The Autronics **TZ4M** is a dual PID (Proportional-Integral-Derivative) auto-tuning controller designed for a wide range of applications demanding high accuracy and stability, such as temperature, pressure, and flow rate regulation.^{[1][2][3][4]} This guide provides a detailed overview of its technical specifications, core functions, and operational principles.

Core Principles of PID Control

A PID controller is a control loop feedback mechanism that continuously calculates an error value as the difference between a desired setpoint (SP) and a measured process variable (PV).^[5] It then applies a correction based on three terms:

- **Proportional (P):** This term provides an output that is proportional to the current error.^{[3][5]} A larger proportional gain results in a stronger response to the error, reducing rise time but potentially increasing overshoot.^{[4][5]}
- **Integral (I):** The integral term considers past errors by accumulating them over time. This helps to eliminate the steady-state error that might be present with a P-only controller.^{[1][3][4][5]}
- **Derivative (D):** This term predicts future errors by analyzing the rate of change of the error.^[1] The derivative action can dampen oscillations and improve the stability of the system.

The combination of these three terms allows for precise and stable control of a process variable, making PID controllers a ubiquitous tool in industrial and scientific applications.[1][3][6]

Basic Functions of the TZ4M PID Controller

The Autonics **TZ4M** series offers a range of functions designed for versatile and precise control:

- **Dual PID Auto-Tuning:** A key feature of the **TZ4M** is its dual PID auto-tuning function. This allows the user to select between a high-speed response to quickly reach the setpoint or a low-speed response to minimize overshoot, which is critical in sensitive applications.[2][7][8][9][10] The auto-tuning function automatically measures the thermal characteristics of the system and calculates the optimal PID parameters.[9]
- **Multi-Input Capability:** The controller supports a wide variety of input sensors, including 13 different types of thermocouples, RTDs (Resistance Temperature Detectors), and analog voltage/current inputs.[2][7][11] This flexibility allows it to be integrated into diverse experimental setups.
- **Multiple Control Modes:** The **TZ4M** can operate in several control modes, including ON/OFF control, P, PI, PD, PIDF, and PIDS.[8][11] This allows the user to select the most appropriate control strategy for their specific process.
- **Various Output Options:** The controller is available with different output types to drive various actuators, including relay contact, Solid State Relay (SSR) drive, and current outputs (4-20mA DC).[9][11] It also features various sub-outputs for alarms and PV (Process Variable) retransmission.[2][7]
- **Ramp Function:** The ramp function allows for a gradual increase or decrease of the setpoint over a user-defined time. This is useful for processes that require a controlled rate of change to prevent thermal shock or other undesirable effects.[2][8]

Technical Specifications

The following tables summarize the key quantitative data for the Autonics **TZ4M** PID controller.

General Specifications	
Power Supply	100-240VAC 50/60Hz[8][11]
Allowable Voltage Range	90 to 110% of rated voltage[11]
Power Consumption	Approx. 6VA[11]
Display Method	7-Segment LED (PV: Red, SV: Green)[11]
Sampling Period	500 ms[8]
Display Accuracy	±0.3% of F.S. or 3°C (the higher of the two)[2][8][11]
Ambient Temperature	-10 to 50°C (no freezing or condensation)[11]
Storage Temperature	-20 to 60°C[11]
Ambient Humidity	35 to 85% RH (no freezing or condensation)[11]
Control Specifications	
Control Method	ON/OFF, P, PI, PD, PIDF, PIDS control[8][11]
Proportional Band (P)	0.1 to 100.0% of F.S.[11]
Integral Time (I)	0 to 3600 sec[2][8][11]
Derivative Time (D)	0 to 3600 sec[2][8][11]
Control Period (T)	1 to 120 sec (for Relay/SSR output)[2][8][11]
Hysteresis (for ON/OFF)	1 to 100°C/°F (0.1 to 100.0°C/°F)[8][11]
Ramp Setting	Ramp Up, Ramp Down: 1 to 99 min[2][8]

Input & Output Specifications	
Multi-Input	Thermocouple (K, J, R, E, T, S, N, W), RTD (DPT100Ω, JPt100Ω), Analog (1-5VDC, 0-10VDC, 4-20mADC)[11]
Relay Output	250VAC 3A 1c[11]
SSR Drive Output	12VDC ±3V, Max. 30mA[2][11]
Current Output	4-20mADC (Load resistance: Max. 600Ω)[11]
PV Transmission Output	4-20mADC (Load resistance: Max. 600Ω)[2][11]
Alarm Output	2 alarm outputs (Relay)[2]

Experimental Protocols: Key Operational Procedures

Detailed methodologies for utilizing the **TZ4M**'s core functionalities are outlined below.

The auto-tuning function allows the controller to automatically determine the optimal PID parameters for the specific process being controlled.

- **Initial Setup:** Ensure the controller is correctly wired to the input sensor and the output device. Apply power to the unit.
- **Initiate Auto-Tuning:** Press and hold the 'AT' key for 3 seconds to start the auto-tuning process. The 'AT' indicator on the display will begin to flash.[9]
- **Tuning Process:** The controller will begin to cycle the output ON and OFF to measure the process response. This may cause the process variable to oscillate around the setpoint.
- **Completion:** Once the tuning is complete, the 'AT' indicator will turn off. The controller will have calculated and stored the optimal P, I, and D values.[9]
- **Manual Stop:** To stop the auto-tuning process manually, press and hold the 'AT' key for 5 seconds. The controller will revert to the previously stored PID values.[9]

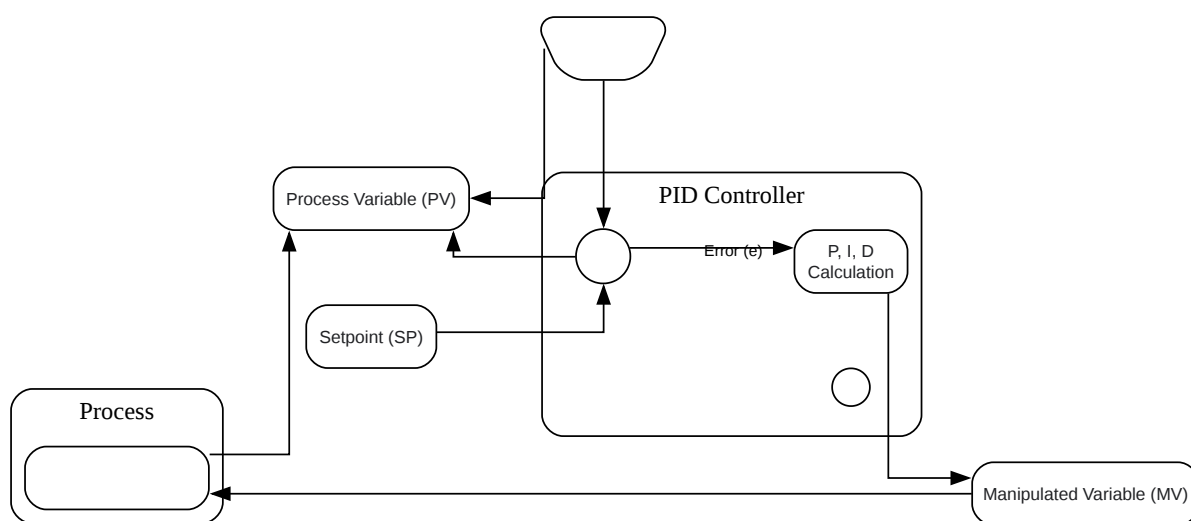
Note: It is recommended to perform the auto-tuning procedure when the controller is first installed and whenever there are significant changes to the process.[9]

For advanced users who wish to fine-tune the control parameters manually:

- Enter Parameter Group: Access the parameter setting mode by pressing the mode key as described in the user manual.
- Navigate to PID Parameters: Use the arrow keys to navigate to the P, I, and D parameter settings.
- Adjust Values: Modify the values for the Proportional Band (P), Integral Time (I), and Derivative Time (D) as required.
- Save and Exit: Save the new parameter settings and return to the run mode.

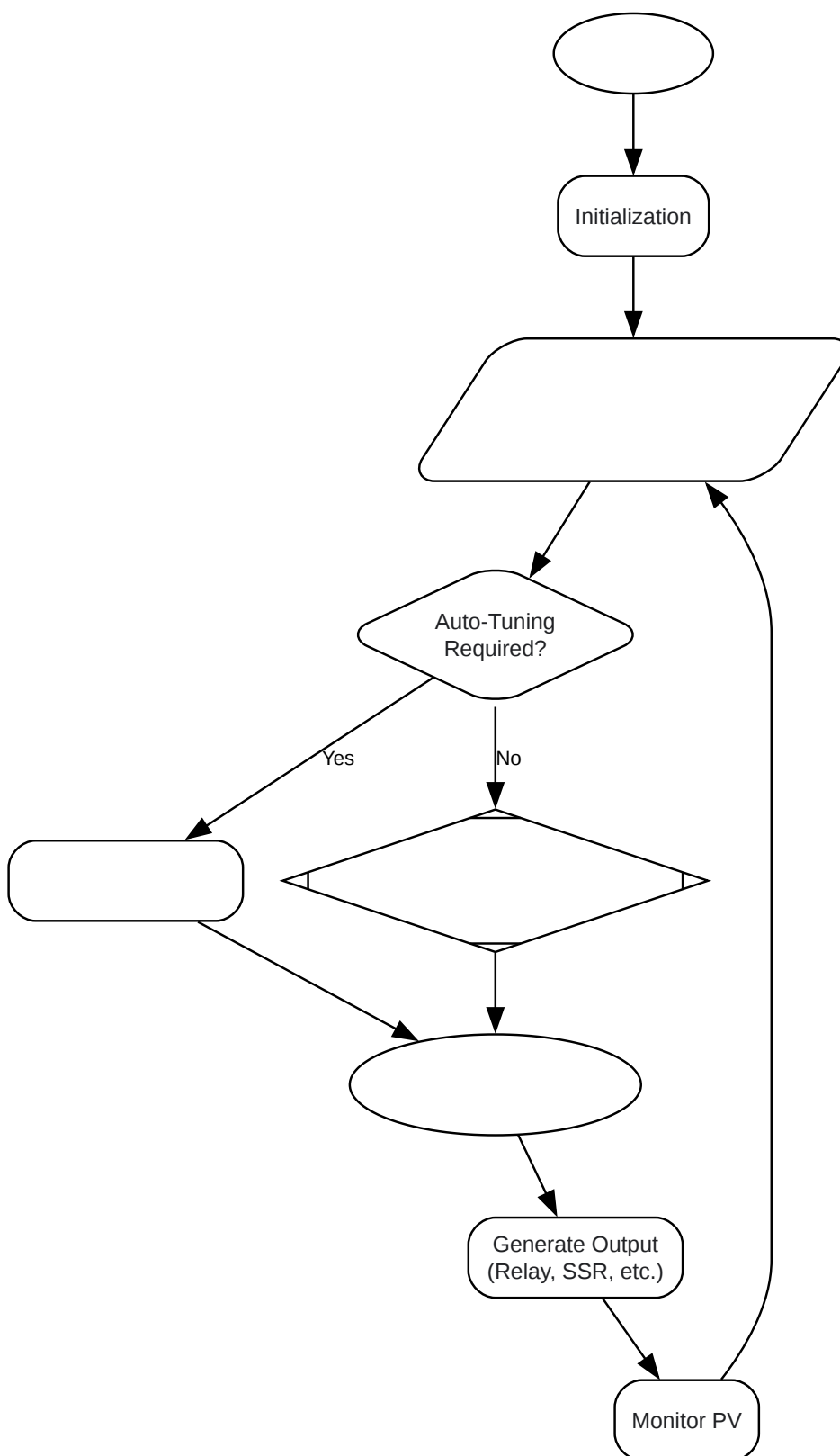
Visualizing Core Concepts

To further clarify the operational principles and logical flow of the **TZ4M** PID controller, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: A diagram of a basic PID control loop.



[Click to download full resolution via product page](#)

Caption: A logical workflow of the **TZ4M** controller.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ni.com [ni.com]
- 2. shop.industrialemart.com [shop.industrialemart.com]
- 3. PID Controller : Working, Types, Advantages & Its Applications [elprocus.com]
- 4. Proportional Integral Derivative Controller in Control System - GeeksforGeeks [geeksforgeeks.org]
- 5. Understanding PID Controller: Types, Working, and Applications [multispanindia.com]
- 6. integrasources.com [integrasources.com]
- 7. indiamart.com [indiamart.com]
- 8. indusautomation.co [indusautomation.co]
- 9. instrumart.com [instrumart.com]
- 10. instrumart.com [instrumart.com]
- 11. autonics.se [autonics.se]
- To cite this document: BenchChem. [An In-depth Technical Guide to the TZ4M PID Controller]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12387039#what-is-a-tz4m-pid-controller-and-its-basic-functions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com